

Application Note: Preparation of Creatinine-d3 Stock and Working Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Creatinine-d3

Cat. No.: B020915

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Creatinine-d3** (methyl-d3-creatinine) is a stable isotope-labeled form of creatinine, a metabolic byproduct of creatine phosphate in muscle. Due to its chemical identity with endogenous creatinine and its distinct mass, **Creatinine-d3** is widely used as an internal standard for the accurate quantification of creatinine in biological samples, such as plasma, serum, and urine, by mass spectrometry (MS) techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS). Accurate preparation of stock and working solutions is critical for the reliability of these quantitative assays, which are essential for assessing renal function and normalizing urinary biomarkers.

Physicochemical Properties and Storage

Creatinine-d3 is typically supplied as a crystalline solid or powder. Understanding its properties is crucial for proper handling and solution preparation.

Table 1: Properties of **Creatinine-d3**

Property	Value	Source
Chemical Formula	C ₄ H ₄ D ₃ N ₃ O	
Molecular Weight	~116.14 g/mol	
Appearance	White to off-white crystalline solid	
Purity	≥98-99%	
Solubility	- PBS (pH 7.2): ~10 mg/mL- Water: ~25 mg/mL (ultrasonication may be required)	
Solid Storage	Store at -20°C for long-term stability (≥ 4 years)	
Solution Storage	Aliquot and store at -20°C (stable for ~1 month) or -80°C (stable for ~6 months). Avoid repeated freeze-thaw cycles.	

Experimental Protocol: Stock Solution Preparation (1 mg/mL)

This protocol describes the preparation of a 1 mg/mL stock solution, a common starting concentration.

Materials:

- **Creatinine-d3** powder
- Class A volumetric flasks (e.g., 10 mL)
- Calibrated analytical balance
- Calibrated micropipettes

- Vortex mixer
- Ultrasonic bath
- Solvent: Deionized water, PBS (pH 7.2), or 10 mmol/L acetic acid
- Cryogenic vials for aliquoting

Procedure:

- Equilibration: Allow the **Creatinine-d3** container to warm to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh 10 mg of **Creatinine-d3** powder using an analytical balance.
- Transfer: Carefully transfer the weighed powder into a 10 mL Class A volumetric flask.
- Dissolution: a. Add approximately 7-8 mL of the chosen solvent (e.g., deionized water) to the flask. b. Mix thoroughly by vortexing. If the solid does not dissolve completely, place the flask in an ultrasonic bath for 5-10 minutes, or until all solid is dissolved.
- Final Volume Adjustment: Once the solid is fully dissolved and the solution has returned to room temperature, bring the flask to the 10 mL mark with the solvent.
- Homogenization: Cap the flask and invert it 10-15 times to ensure the solution is homogeneous. This yields a 1 mg/mL Stock Solution.
- Aliquoting and Storage: Dispense the stock solution into clearly labeled cryogenic vials in volumes appropriate for future experiments to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C.

Experimental Protocol: Working Solution Preparation (10 µg/mL)

Working solutions are prepared by diluting the stock solution to a concentration appropriate for the analytical assay.

Materials:

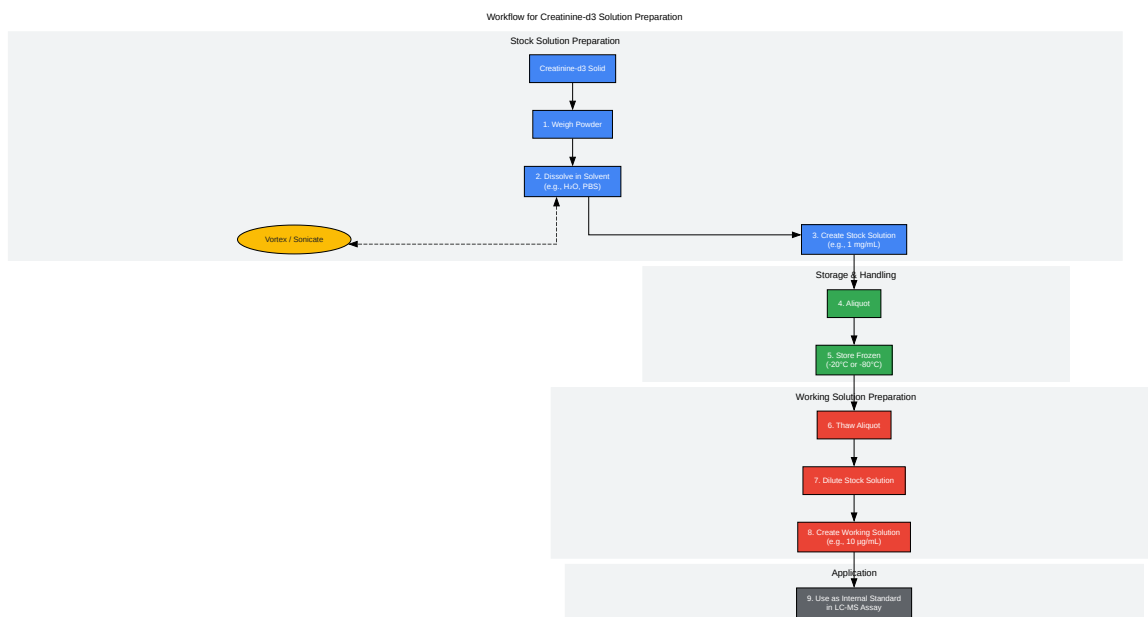
- 1 mg/mL **Creatinine-d3** stock solution
- Calibrated micropipettes and tips
- Volumetric flask or appropriate tube
- Diluent (typically the mobile phase or a solvent compatible with the sample matrix)

Procedure:

- Thawing: Thaw a single aliquot of the 1 mg/mL stock solution at room temperature.
- Dilution Calculation (1:100 Dilution):
 - To prepare 1 mL of a 10 µg/mL working solution, you will need 10 µL of the 1 mg/mL stock solution.
 - Calculation: $V_1 = (C_2 * V_2) / C_1 = (10 \text{ µg/mL} * 1000 \text{ µL}) / 1000 \text{ µg/mL} = 10 \text{ µL}$
- Preparation: a. Pipette 990 µL of the diluent into a clean tube. b. Add 10 µL of the 1 mg/mL stock solution to the tube.
- Homogenization: Vortex the solution gently for 10-15 seconds to ensure it is thoroughly mixed. This is now the 10 µg/mL Working Solution.
- Usage: Use the freshly prepared working solution promptly. Note that some sources indicate that prepared solutions are unstable and should be made fresh.

Workflow Diagram

The following diagram illustrates the complete workflow from receiving the solid compound to the final use of the working solution.



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Caption: Workflow for preparing **Creatinine-d3** stock and working solutions.

Molarity and Dilution Calculations

For molar concentration calculations, use the molecular weight of **Creatinine-d3** (~116.14 g/mol).

Table 2: Example Stock Solution Preparation Volumes (for Molar Concentrations)

Desired Concentration	Mass of Creatinine-d3	Volume of Solvent
1 mM	1 mg	8.61 mL
5 mg	43.05 mL	
10 mg	86.10 mL	
5 mM	1 mg	1.72 mL
5 mg	8.61 mL	
10 mg	17.22 mL	
10 mM	1 mg	0.861 mL (861 µL)
5 mg	4.31 mL	
10 mg	8.61 mL	

Table data adapted from
supplier technical sheets.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com